"photodegradation of oxazole-containing compounds"

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Compound of Interest

Compound Name:	*5-(1,3-Oxazol-5-yl)thiophene-2-sulfonamide*
CAS No.:	*1019640-64-2*
Cat. No.:	*B1408300*

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🔬 Oxazole Stability Technical Center

Status: Operational | Tier: Level 3 (Senior Scientist Support) Topic: Photodegradation & Oxidation of Oxazole-Containing Compounds[1]

📋 Module 1: Diagnostic Triage

Is your compound degrading due to the "Oxazole Anomaly"? Check these symptoms first.

Q: My compound is stable in solid state but degrades rapidly in solution under ambient light. The LC-MS shows a peak at [M+32].[1] What is happening? A: You are likely observing Singlet Oxygen (

) Cycloaddition.[1] Oxazoles are electron-rich heterocycles that act as dienes.[1][2] In the presence of light and dissolved oxygen, they undergo a [4+2] cycloaddition with singlet oxygen.[1]

- The tell-tale sign: A mass shift of +32 Da (addition of

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) corresponds to the formation of a 2,5-endoperoxide intermediate, which rapidly rearranges into a triamide or imino-anhydride.[1]

Q: I see degradation in methanol but not in acetonitrile. Why? A: This suggests a Solvent-Participating Photo-oxidation.[1] While the initial photo-oxidation (singlet oxygen attack) occurs in both, nucleophilic solvents like methanol can trap the reactive intermediates (such as the imino-anhydride), leading to complex solvent-adduct mixtures (e.g., methoxy-hydroperoxides) rather than the clean rearrangement products seen in inert solvents.[1]

Q: My UV spectrum shows a loss of the characteristic oxazole absorption band, but no new distinct chromophore appears. A: This indicates Saturation of the Heterocycle.[1] The oxazole ring is aromatic.[2][3][4] When it reacts with singlet oxygen to form the endoperoxide or rearranges to a triamide (ring-opened), the aromatic conjugation is broken.[1] This results in a "bleaching" effect where the primary UV absorbance (

) decreases (hypochromic shift) or disappears.[1]

🧬 Module 2: Mechanistic Deep Dive

Understanding the "Wasserman Pathway" to predict degradation products.[1]

The photodegradation of oxazoles is rarely a simple radical fragmentation; it is almost exclusively driven by Singlet Oxygen (

).[1] This is known as the Wasserman Reaction.

The Pathway[1][3][4][5]

- Sensitization: The oxazole itself (or an impurity) absorbs light, generating

  via energy transfer to ground-state oxygen.[1]

- [4+2] Cycloaddition:

  attacks the oxazole at C2 and C5.

- Endoperoxide Formation: An unstable 2,5-endoperoxide is formed.

- Rearrangement: This intermediate is thermally unstable and rearranges into a triamide (via an imino-anhydride) or cleaves into a nitrile and an anhydride.

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Visualization: The Oxazole Photo-Oxidation Cascade[1]

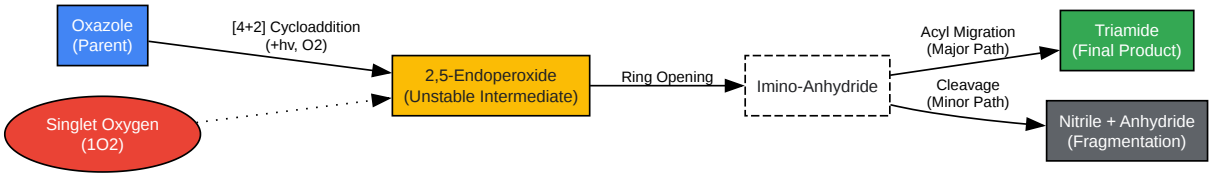

Figure 1: The Wasserman Pathway of Oxazole Photo-oxidation

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Caption: The primary degradation route involves singlet oxygen addition followed by ring opening to triamides (Major) or fragmentation (Minor).[1]

🛠 Module 3: Troubleshooting & Analytical Guide

How to confirm and fix the issue in the lab.

Analytical Fingerprints

Use this table to identify degradants in your raw data.

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Technique	Observation	Interpretation
LC-MS (ESI+)	[M+32]+	Diagnostic. Addition of . Indicates endoperoxide or stable triamide product.
LC-MS (ESI+)	[M+16]+	Secondary. Reduction of the hydroperoxide or N-oxide formation (less common in oxazoles than pyridines).[1]
1H NMR	Loss of aromatic signals (7.0-8.5 ppm)	Loss of oxazole ring aromaticity.[1]
1H NMR	New signals at 9.0-10.0 ppm	Formation of formyl groups (if C2 was unsubstituted) or aldehydes from fragmentation.[1]
IR Spectroscopy	New band at ~1680-1720	Appearance of amide/imide carbonyls from the ring-opened triamide.[1]

Experimental Validation Protocol

Don't guess—prove it.

To confirm your compound is sensitive to singlet oxygen ( ), run this controlled experiment:

- Preparation: Prepare three vials of your compound (10 µM in Acetonitrile).
  - Vial A: Control (Wrapped in foil).[1]
  - Vial B: Light + Oxygen (Open to air, exposed to white light).[1]
  - Vial C: Light + Quencher (Add 10 mM Sodium Azide or DABCO).

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- Exposure: Expose B and C to a light source (e.g., Atlas Suntest or simple LED array) for 4 hours.
- Analysis: Run HPLC.
  - Result: If Vial B degrades but Vial C (with Azide) is protected (similar to Vial A), the mechanism is Singlet Oxygen mediated.[1]
  - Result: If B and C degrade equally, the mechanism is likely Type I (Radical) or Direct Photolysis.[1]

🛡 Module 4: Stabilization Strategies

Formulation and synthesis fixes.

Chemical Modification (Synthesis Phase)

If you are in the lead optimization phase, consider these structural changes:

- Electron Withdrawal: Oxazoles with electron-withdrawing groups (EWG) at C2 or C5 (e.g.,

  , esters) are less reactive toward singlet oxygen because they lower the HOMO energy of the diene system.[1]
- Steric Bulk: Bulky groups at C2/C4 can hinder the approach of oxygen, though this is less effective than electronic deactivation.
- Scaffold Hopping: If photo-stability is critical, consider switching to Isoxazole (N-O bond) or Thiazole (S instead of O).[1] Thiazoles are generally more robust against photo-oxidation than oxazoles.[1]

Formulation & Storage (Development Phase)

If the molecule is fixed, use these mitigation strategies:

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Strategy	Implementation	Mechanism
Amber Glass	Store all solutions in amber or foil-wrapped vials.[1]	Blocks UV/Vis light required for sensitization.
Deoxygenation	Sparge buffers with Argon/Nitrogen before use.	Removes dissolved , the feedstock for the reaction.[1]
Excipients	Add antioxidants: Ascorbic Acid or BHT.	Scavenges radicals (if Type I mechanism).[1]
Quenchers	Add Histidine or Methionine (for biologics/peptides).[1]	Sacrificial quenchers that react with before the drug does.

📉 Module 5: Standardized Testing (ICH Q1B)

Regulatory compliance for oxazole drugs.[1]

When filing for stability (IND/NDA), you must follow ICH Q1B.[1] For oxazoles, specific attention is needed due to their high sensitivity.

Decision Tree for Photostability Testing

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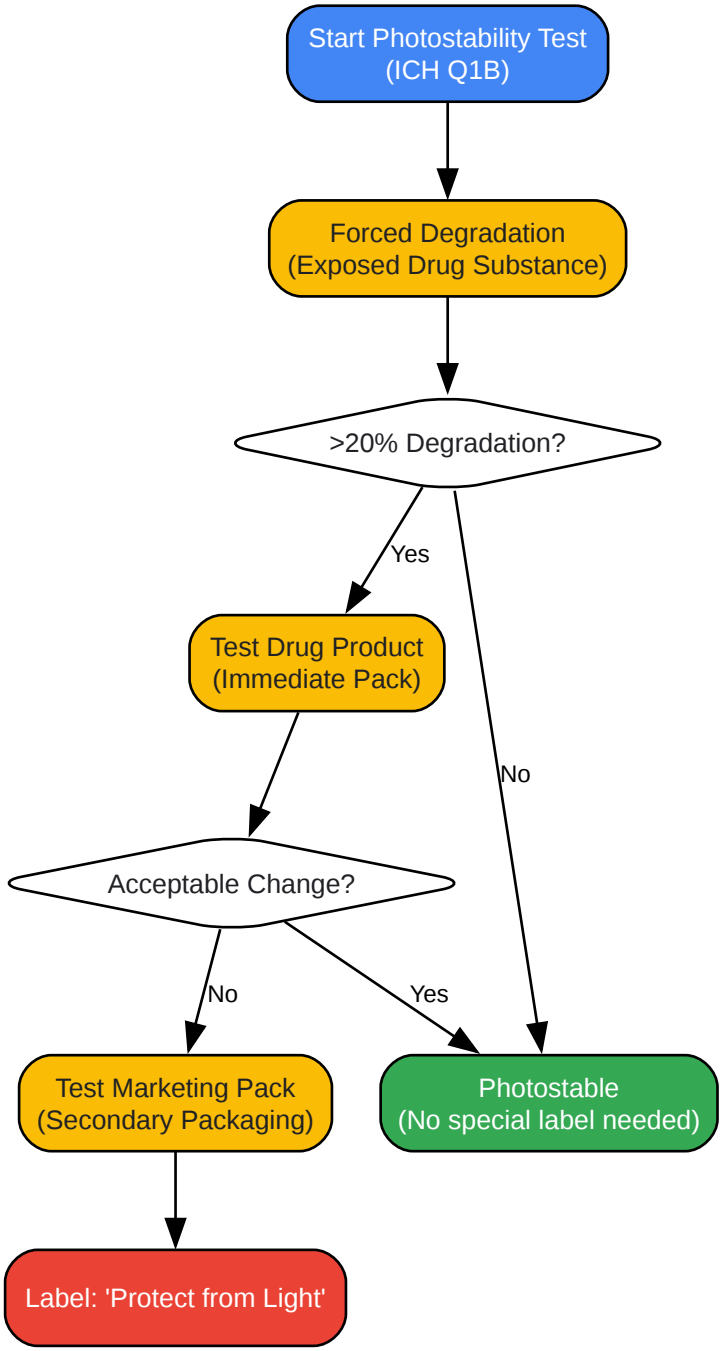

Figure 2: ICH Q1B Decision Flow for Photolabile Compounds

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Caption: Decision matrix for determining packaging requirements based on degradation severity.

Protocol Specifics for Oxazoles[6]

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- Light Source: Option 2 (Cool White Fluorescent + Near UV) is recommended to capture the full absorption profile.[1]
- Exposure: Minimum 1.2 million lux hours.
- Critical Control: You MUST run a "Dark Control" (wrapped sample) side-by-side.[1] Oxazoles can be hydrolytically unstable; the dark control differentiates light degradation from hydrolysis.

📚 References

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